

Commercial Availability and Specifications

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Compound Focus: Methylzinc chloride

CAS No.: 5158-46-3

Cat. No.: S6642848

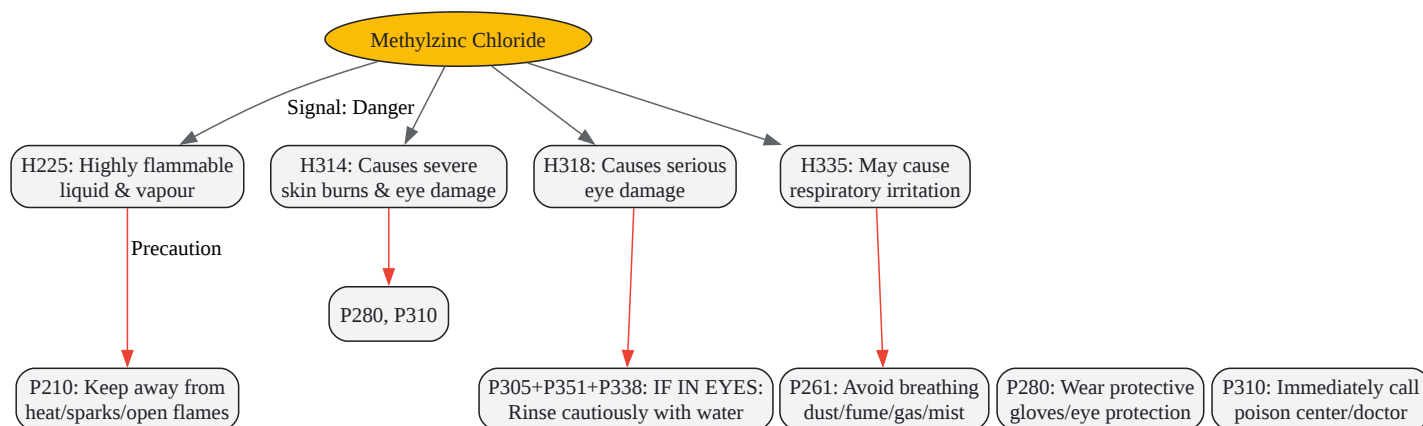
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Methylzinc chloride is commercially available as a standardized solution, which is the most convenient form for laboratory use. The table below summarizes typical specifications:

Parameter	Specification
Concentration	2.0 M in Tetrahydrofuran (THF) [1]
CAS of Solution	5158-46-3 (CH ₃ ClZn), 109-99-9 (THF) [1]
Flash Point	-17°C to -18°C (-18°F) [1] [2] [3]
Packaging	AcroSeal glass bottle (e.g., 50 mL) to protect from air and moisture [1]

Safety and Handling Protocols

Methylzinc chloride poses significant hazards and requires strict safety measures, as outlined in its hazard statements and precautionary codes [1] [2].



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Handling **methylzinc chloride** requires strict adherence to safety measures due to its multiple hazards, including flammability and severe skin/eye damage [1].

Practical Handling Guide for Laboratory Use

- **Use Inert Atmosphere:** All operations should be conducted under an inert atmosphere, such as nitrogen or argon, using Schlenk-line or glovebox techniques [4].
- **Personal Protective Equipment (PPE):** Wear suitable protective gloves, eye protection, and face protection as stipulated by precautionary statement P280 [1].
- **Storage:** Store in a cool, well-ventilated place, in a tightly closed container made of glass. The original AcroSeal packaging is designed for this purpose. Keep away from any sources of ignition [1] [2].

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References

1. , 2M solution in THF, AcroSeal , Thermo Scientific Methylzinc chloride [fishersci.co.uk]
2. | 5158-46-3 METHYLZINC CHLORIDE [chemicalbook.com]
3. | CAS#:5158-46-3 | Chemsrvc methylzinc chloride [chemsrc.com]
4. Science of Synthesis: Best methods. Best results – Thieme Chemistry [science-of-synthesis.thieme.com]

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